

Application Note: Quantification of Acetoprole in Soil by HPLC-MS/MS

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Compound of Interest		
Compound Name:	Acetoprole	
Cat. No.:	B1249254	Get Quote

Introduction

Acetoprole is a phenylpyrazole insecticide used to control a variety of insect pests in agricultural settings. Its persistence and potential for environmental contamination necessitate a reliable and sensitive analytical method for its quantification in soil matrices. This application note describes a robust method for the determination of acetoprole in soil using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). The method employs a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation procedure, providing high recovery and throughput. This method is intended for use by researchers, scientists, and professionals in the fields of environmental science and drug development.

Chemical Information

• Compound Name: Acetoprole

• Chemical Class: Phenylpyrazole Insecticide

Molecular Formula: C13H10Cl2F3N3O2S[1][2]

Molecular Weight: 400.2 g/mol [1][2]

Structure:



Experimental Protocol

1. Sample Preparation (QuEChERS Method)

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis in various matrices, including soil.[3][4][5]

- Extraction:
 - Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Vortex vigorously for 1 minute to ensure thorough mixing and extraction.
 - Add the contents of a QuEChERS extraction salt packet (containing magnesium sulfate, sodium chloride, sodium citrate, and sodium citrate sesquihydrate).
 - Immediately cap the tube and shake vigorously for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer 1 mL of the acetonitrile supernatant to a 2 mL d-SPE tube containing primary secondary amine (PSA) sorbent and magnesium sulfate.
 - Vortex for 30 seconds.
 - Centrifuge at 10000 rpm for 2 minutes.
 - Collect the supernatant and filter it through a 0.22 μm syringe filter into an autosampler vial for HPLC-MS/MS analysis.
- 2. HPLC-MS/MS Analysis
- Instrumentation: A high-performance liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.



• HPLC Conditions:

- o Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 μm particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient:

■ 0-1 min: 10% B

■ 1-8 min: 10-90% B

■ 8-10 min: 90% B

■ 10.1-12 min: 10% B (re-equilibration)

• Flow Rate: 0.4 mL/min.

Injection Volume: 5 μL.

o Column Temperature: 40 °C.

• MS/MS Conditions:

Ionization Mode: Positive Electrospray Ionization (ESI+).

Capillary Voltage: 3.5 kV.

Source Temperature: 150 °C.

Desolvation Temperature: 400 °C.

Gas Flow:

■ Desolvation Gas: 800 L/hr

Cone Gas: 50 L/hr



Multiple Reaction Monitoring (MRM): The precursor ion is the protonated molecule
[M+H]+. Product ions are generated by collision-induced dissociation (CID).

Data Presentation

Table 1: MRM Transitions for **Acetoprole** Quantification

Compound	Precursor Ion (m/z)	Product Ion (Quantifier, m/z)	Collision Energy (eV)	Product Ion (Qualifier, m/z)	Collision Energy (eV)
Acetoprole	401.2	324.1	20	282.1	35

Table 2: Method Validation Parameters

The method was validated according to SANTE/11312/2021 guidelines.[6][7]

Parameter	Result
Linearity (R²)	> 0.99 (over a range of 0.1 - 100 ng/mL)
Limit of Detection (LOD)	0.1 μg/kg
Limit of Quantification (LOQ)	0.5 μg/kg

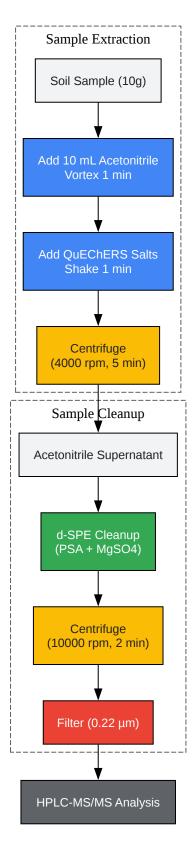
Table 3: Accuracy and Precision Data

Recovery and precision were assessed by spiking blank soil samples at three different concentration levels (n=6).

Spiking Level (µg/kg)	Mean Recovery (%)	Relative Standard Deviation (RSD, %)
1	95.2	6.8
10	98.7	4.5
50	101.5	3.2



Experimental Workflow Visualization



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Caption: Workflow for the quantification of acetoprole in soil.

Conclusion

The described HPLC-MS/MS method provides a sensitive, accurate, and reliable approach for the quantification of **acetoprole** in soil. The use of the QuEChERS sample preparation protocol allows for high sample throughput with excellent recoveries and minimal matrix effects. The method meets the performance criteria required for routine monitoring of pesticide residues in environmental samples.

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